

UM-164: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: UM-164

Cat. No.: B15610374

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UM-164 is a potent, dual inhibitor of c-Src and p38 mitogen-activated protein kinase (MAPK) that has demonstrated significant preclinical activity against various cancer types, particularly triple-negative breast cancer (TNBC) and glioma. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **UM-164**, including detailed experimental protocols and an exploration of its mechanism of action.

Chemical Structure and Properties

UM-164 is a synthetic small molecule designed to bind to the inactive "DFG-out" conformation of its target kinases, a feature that contributes to its unique pharmacological profile.[\[1\]](#)

Table 1: Chemical and Physical Properties of **UM-164**

Property	Value	Reference
IUPAC Name	2-[[6-[4-(2-hydroxyethyl)piperazin-1-yl]-2-methylpyrimidin-4-yl]amino]-N-[2-methyl-5-[[3-(trifluoromethyl)benzoyl]amino]phenyl]-1,3-thiazole-5-carboxamide	[2]
CAS Number	903564-48-7	[2]
Molecular Formula	C ₃₀ H ₃₁ F ₃ N ₈ O ₃ S	[2]
Molecular Weight	640.68 g/mol	[2]
Appearance	Crystalline solid	[2]
Solubility	DMSO: ≥ 5 mg/mL	[2]
SMILES String	<chem>O=C(NC1=CC=C(C)C(NC(C2=CN=C(NC3=NC(C)=NC(N4CCN(CCO)CC4)=C3)S2)=O)=C1)C5=CC(C(F)(F)F)=CC=C5</chem>	[2]

Biological Activity and Mechanism of Action

UM-164 exhibits potent inhibitory activity against both c-Src and p38 MAPK, key kinases involved in cancer cell proliferation, survival, migration, and invasion.

Kinase Inhibitory Profile

Kinome-wide profiling has revealed that **UM-164** potently inhibits the Src and p38 kinase families.[1][3] The compound also shows inhibitory activity against other kinases at higher concentrations.

Table 2: Kinase Inhibition Profile of **UM-164**

Target Kinase	Inhibition Parameter	Value (nM)	Reference
c-Src	Kd	2.7	[4]
p38 α	Kd	2.2	[2]
p38 β	Kd	5.5	[2]
Fyn	>75% inhibition at 500 nM	-	[2]
Yes	>75% inhibition at 500 nM	-	[2]
Lyn	>75% inhibition at 500 nM	-	[2]
Abl	>75% inhibition at 500 nM	-	[2]
Arg	>75% inhibition at 500 nM	-	[2]
Ack	>75% inhibition at 500 nM	-	[2]
Csk	>75% inhibition at 500 nM	-	[2]
EphB2	>75% inhibition at 500 nM	-	[2]
EphB4	>75% inhibition at 500 nM	-	[2]
Zak	>75% inhibition at 500 nM	-	[2]

In Vitro Efficacy

UM-164 has demonstrated potent anti-proliferative and anti-invasive effects in various cancer cell lines.

Table 3: In Vitro Efficacy of **UM-164** in Cancer Cell Lines

Cell Line	Cancer Type	Assay	Endpoint	Value	Reference
MDA-MB-231	TNBC	Proliferation	GI ₅₀	6.1 nM	[2]
SUM149	TNBC	Proliferation	GI ₅₀	260 nM	[2]
Patient-Derived TNBC	TNBC	Proliferation	IC ₅₀	320 nM	[2]
MDA-MB-231	TNBC	Motility & Invasion	IC ₅₀	≥ 50 nM	[2]
SUM149	TNBC	Motility & Invasion	IC ₅₀	≥ 50 nM	[2]
LN229	Glioma	Cell Viability	IC ₅₀ (72h)	3.81 μM	[5][6]
SF539	Glioma	Cell Viability	IC ₅₀ (72h)	1.23 μM	[5][6]
GBM1492	Glioblastoma	Cell Viability	IC ₅₀ (24h)	10 μM	[6]

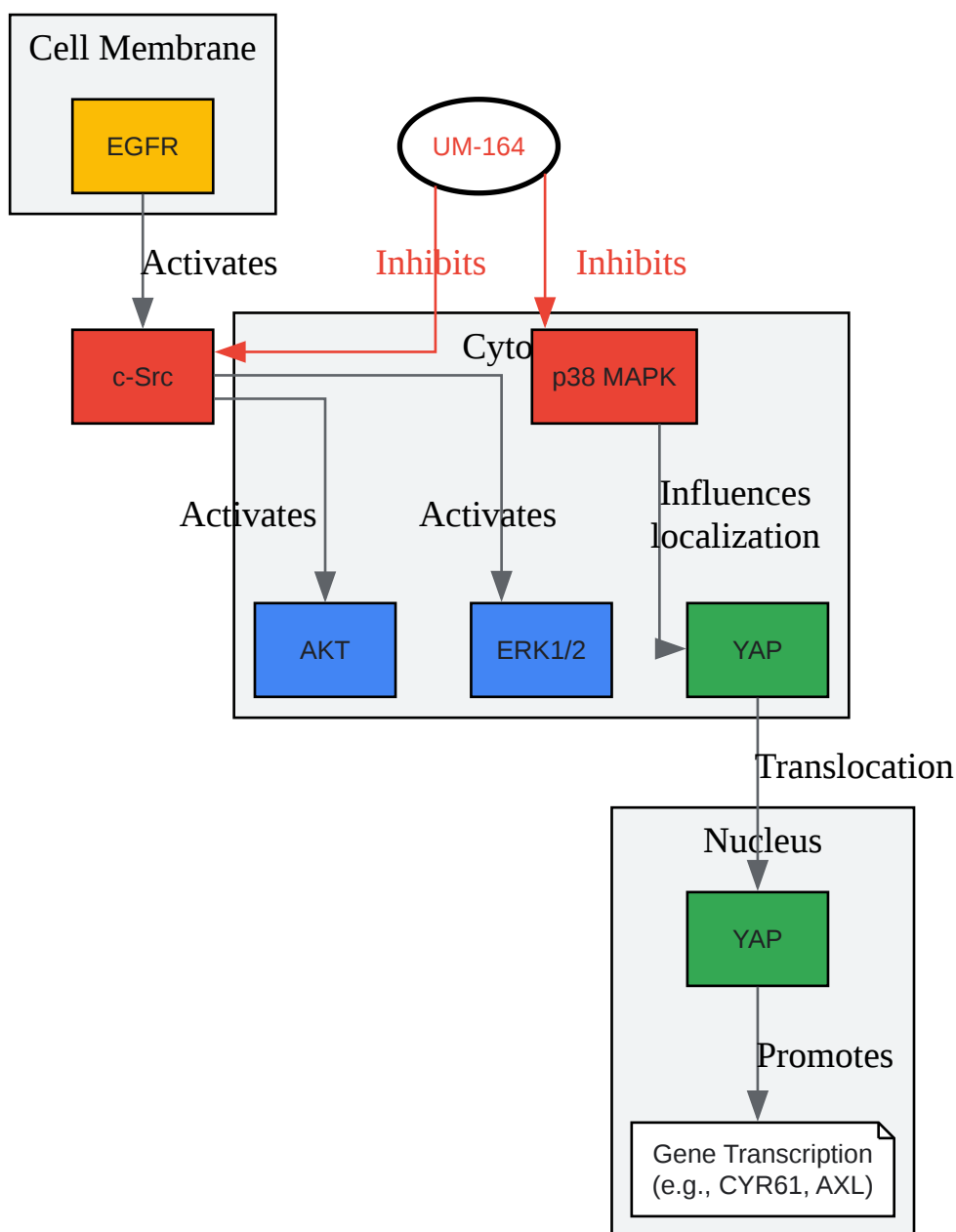
Signaling Pathways

UM-164's dual inhibition of c-Src and p38 MAPK leads to the modulation of several downstream signaling pathways critical for cancer progression.

- **c-Src Pathway:** As a central signaling node, c-Src activation promotes cell proliferation, survival, and motility. **UM-164**-mediated inhibition of c-Src leads to decreased phosphorylation of downstream targets.[1]
- **p38 MAPK Pathway:** The p38 MAPK pathway is involved in cellular responses to stress and inflammation and can contribute to cancer cell survival and metastasis. **UM-164** effectively suppresses p38 MAPK phosphorylation.[4]
- **Downstream Effectors:** **UM-164** has been shown to reduce the activation of EGFR, AKT, and ERK1/2, which are not its direct targets, indicating a broader impact on oncogenic signaling

networks.[4]

- Hippo-YAP Pathway: In glioma, **UM-164** has been shown to suppress cell proliferation by reducing the activity of YAP, a key effector of the Hippo pathway. This is achieved by promoting the translocation of YAP from the nucleus to the cytoplasm.[5]



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Caption: Signaling pathways affected by **UM-164**.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **UM-164**.

Cell Viability Assay (CCK-8)

This protocol is for assessing the effect of **UM-164** on cancer cell viability.



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Caption: Workflow for the CCK-8 cell viability assay.

Materials:

- Cancer cell line of interest
- Complete culture medium
- 96-well plates
- **UM-164** stock solution (in DMSO)
- Cell Counting Kit-8 (CCK-8)
- Microplate reader

Procedure:

- Seed cells into a 96-well plate at a density of 5,000 cells per well in 100 µL of complete culture medium.^{[7][8]}
- Incubate the plate for 24 hours at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.^{[7][8]}
- Prepare serial dilutions of **UM-164** in complete culture medium from a stock solution.

- Remove the medium from the wells and add 100 μ L of the medium containing different concentrations of **UM-164**. Include a vehicle control (DMSO) and a no-treatment control.
- Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours).^[7]
- Add 10 μ L of CCK-8 solution to each well.^[7]^[8]
- Incubate the plate for 1-4 hours at 37°C.^[7]^[8]
- Measure the absorbance at 450 nm using a microplate reader.^[7]^[8]
- Calculate the cell viability as a percentage of the control.

Western Blot Analysis

This protocol is for detecting the phosphorylation status of c-Src and p38 MAPK following **UM-164** treatment.

Materials:

- Cancer cell line of interest
- **UM-164**
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% BSA in TBST)
- Primary antibodies (e.g., anti-phospho-c-Src (Tyr416), anti-c-Src, anti-phospho-p38 MAPK (Thr180/Tyr182), anti-p38 MAPK)
- HRP-conjugated secondary antibodies

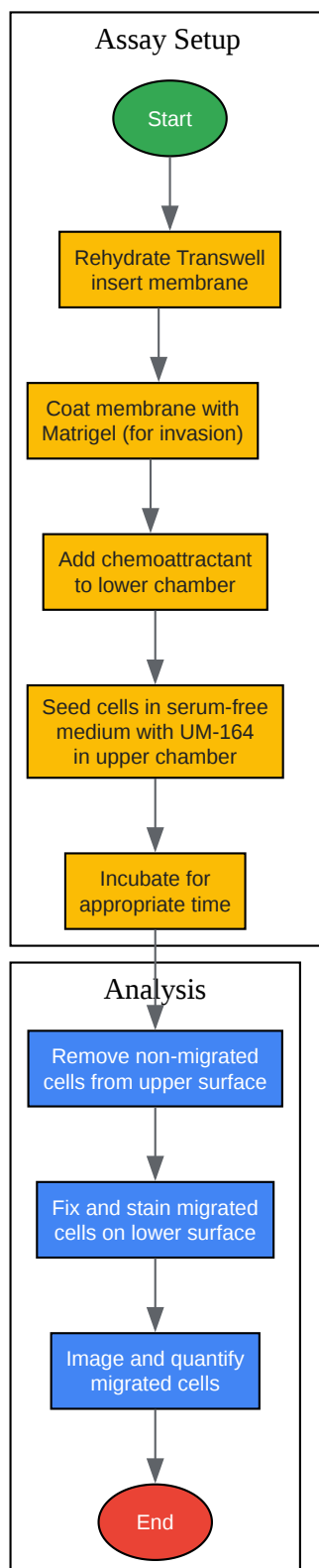
- ECL detection reagent
- Imaging system

Procedure:

- Treat cells with the desired concentrations of **UM-164** for the specified time.
- Lyse the cells in ice-cold lysis buffer containing protease and phosphatase inhibitors.[\[9\]](#)
- Determine the protein concentration of the lysates using a BCA assay.[\[10\]](#)
- Denature equal amounts of protein by boiling in Laemmli sample buffer.[\[9\]](#)
- Separate the proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.[\[10\]](#)
- Block the membrane with 5% BSA in TBST for 1 hour at room temperature.[\[9\]](#)
- Incubate the membrane with the primary antibody overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.[\[9\]](#)
- Detect the signal using an ECL reagent and an imaging system.[\[9\]](#)
- To normalize for protein loading, the membrane can be stripped and re-probed with an antibody against the total protein.

Cell Migration and Invasion Assay (Transwell Assay)

This protocol is to assess the effect of **UM-164** on cell migration and invasion.



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Caption: Workflow for the transwell cell migration and invasion assay.

Materials:

- Transwell inserts (e.g., 8 μ m pore size)
- Matrigel (for invasion assay)
- Serum-free medium
- Medium with chemoattractant (e.g., FBS)
- **UM-164**
- Cotton swabs
- Fixation and staining reagents (e.g., methanol, crystal violet)
- Microscope

Procedure:

- For the invasion assay, coat the transwell inserts with Matrigel and allow it to solidify.[\[11\]](#)
- Rehydrate the inserts with serum-free medium.
- Add medium containing a chemoattractant to the lower chamber.
- Resuspend cells in serum-free medium containing the desired concentration of **UM-164** and seed them into the upper chamber.
- Incubate the plate for a suitable duration (e.g., 24 hours).
- Remove the non-migrated cells from the upper surface of the membrane with a cotton swab.
- Fix and stain the migrated cells on the lower surface of the membrane.
- Count the number of migrated cells in several fields of view under a microscope.

In Vivo Xenograft Model

This protocol describes a general procedure for evaluating the in vivo efficacy of **UM-164** in a TNBC xenograft model.

Materials:

- Immunocompromised mice (e.g., nude mice)
- TNBC cell line (e.g., MDA-MB-231)
- Matrigel (optional)
- **UM-164** formulation for injection (e.g., in a vehicle of DMSO, PEG300, Tween 80, and saline)
- Calipers

Procedure:

- Subcutaneously inject a suspension of TNBC cells (e.g., 1-5 million cells) into the flank of each mouse. Co-injection with Matrigel can improve tumor take rate.[\[12\]](#)
- Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
- Randomize the mice into treatment and control groups.
- Administer **UM-164** (e.g., 10-20 mg/kg, intraperitoneally) or the vehicle control to the respective groups according to a predetermined schedule (e.g., daily or every other day).[\[13\]](#)
- Measure the tumor volume with calipers at regular intervals. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Monitor the body weight and general health of the mice throughout the study.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., western blotting, immunohistochemistry).

Conclusion

UM-164 is a promising dual inhibitor of c-Src and p38 MAPK with potent anti-cancer activity in preclinical models. Its unique mechanism of action, targeting the inactive conformation of kinases, and its ability to modulate multiple key oncogenic signaling pathways make it a valuable tool for cancer research and a potential candidate for further drug development. The protocols and data presented in this guide provide a solid foundation for researchers and drug development professionals to explore the full therapeutic potential of **UM-164**.

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